

2-Thiopheneethanol chemical properties and structure

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Compound of Interest

Compound Name: **2-Thiopheneethanol**

Cat. No.: **B144495**

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An In-depth Technical Guide to **2-Thiopheneethanol**: Chemical Properties and Structure

Introduction

2-Thiopheneethanol, also known as 2-(2-Thienyl)ethanol, is a heterocyclic organic compound with significant applications in the pharmaceutical and chemical industries.^{[1][2]} It serves as a crucial intermediate in the synthesis of several key active pharmaceutical ingredients (APIs), most notably antithrombotic agents like clopidogrel and ticlopidine.^{[3][4][5]} This guide provides a comprehensive overview of its chemical properties, structural information, and detailed experimental protocols for its synthesis and purification, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

2-Thiopheneethanol consists of a thiophene ring substituted at the 2-position with an ethanol group. The aromaticity of the thiophene ring and the reactivity of the primary alcohol group are central to its chemical behavior.

Identifier	Value
IUPAC Name	2-(Thiophen-2-yl)ethanol[6][7][8]
CAS Number	5402-55-1[6][7]
Molecular Formula	C ₆ H ₈ OS[1][6][7]
SMILES String	OC(Cc1cccs1)
InChI	1S/C6H8OS/c7-4-3-6-2-1-5-8-6/h1-2,5,7H,3-4H2[6]
InChI Key	VMJOFTHFJMLIKL-UHFFFAOYSA-N[6]

Physicochemical Properties

The compound is typically a colorless to pale yellow liquid with a distinct odor.[1][3] Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Weight	128.19 g/mol [1][6]
Appearance	Colorless to pale yellow liquid[1][3][9]
Boiling Point	108-109 °C at 13 mmHg[1][3]
Density	1.153 g/mL at 25 °C[1][3]
Refractive Index	n _{20/D} 1.551[1][3]
Flash Point	105 °C (221 °F) - closed cup[9]
Solubility	Slightly soluble in water; soluble in organic solvents like chloroform and ethyl acetate.[1][4]
Stability	Stable under ordinary conditions.[2] Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[9]

Experimental Protocols

Synthesis of 2-Thiopheneethanol

Several methods for the synthesis of **2-Thiopheneethanol** have been documented, including the Grignard reaction, butyllithium method, and Heck reaction.[\[10\]](#)[\[11\]](#)[\[12\]](#) A common and efficient one-pot synthesis method utilizing sodium hydride is detailed below.[\[10\]](#)[\[13\]](#)

Method: Sodium Hydride One-Pot Synthesis[\[10\]](#)[\[13\]](#)

This process involves the metallation of thiophene using sodium hydride, followed by a reaction with ethylene oxide.

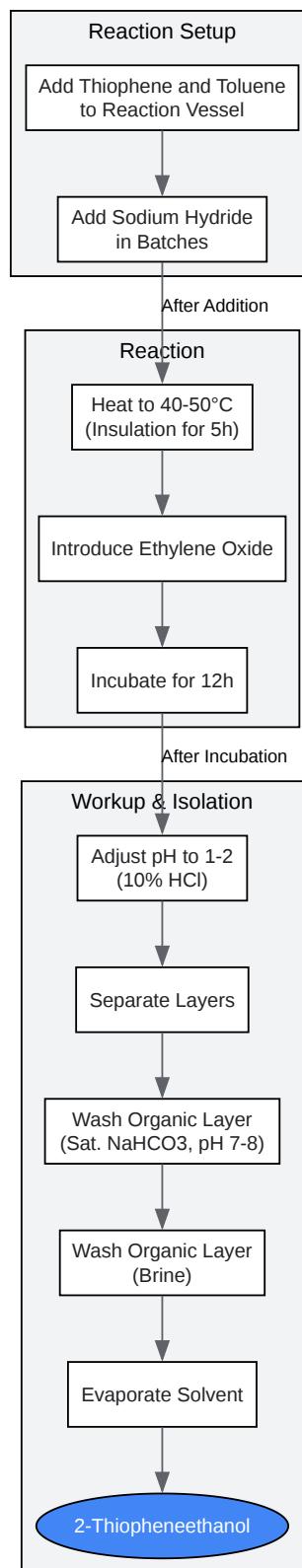
Materials:

- Thiophene
- Toluene
- Sodium Hydride (50% dispersion)
- Ethylene Oxide (Oxyethane)
- 10% Hydrochloric Acid
- Saturated Sodium Bicarbonate Solution
- Saturated Sodium Chloride (Brine) Solution

Procedure:

- Charge a reaction vessel equipped with a mechanical stirrer with 100g of thiophene and 300mL of toluene.
- Under an inert atmosphere, add 68.5g of 50% sodium hydride in batches to the stirred mixture.
- After the addition is complete, heat the reaction mixture to 40-50 °C and maintain this temperature for 5 hours.
- Cool the mixture and pass 68g of ethylene oxide into the vessel.

- Allow the reaction to incubate for 12 hours at a controlled temperature.
- Upon completion, carefully quench the reaction by adjusting the pH to 1-2 with 10% dilute hydrochloric acid.
- Separate the aqueous and organic layers.
- Wash the organic layer with a saturated sodium bicarbonate solution to adjust the pH to 7-8.
- Perform a final wash of the organic layer with a saturated saline solution.
- Dry the organic layer and remove the solvent by evaporation under reduced pressure to yield the crude **2-Thiopheneethanol**. The reported yield for this method is approximately 93.1%.
[10]

[Click to download full resolution via product page](#)**Synthesis workflow for 2-Thiopheneethanol.**

Purification

Crude **2-Thiopheneethanol** may contain unreacted starting materials, byproducts, or polymeric materials, often resulting in a dark coloration.[\[14\]](#) Vacuum distillation is a highly effective method for purification.

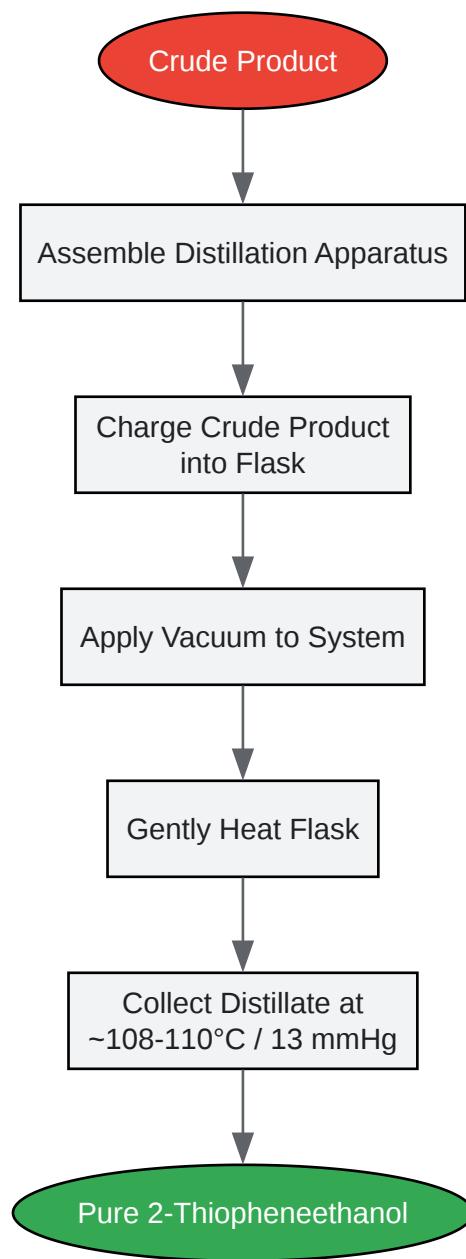
Method: Vacuum Distillation[\[14\]](#)

Apparatus:

- Round-bottom flask with a magnetic stir bar
- Short-path distillation head
- Condenser and receiving flask
- Thermometer
- Heating mantle
- Vacuum pump with a cold trap

Procedure:

- Assemble the distillation apparatus, ensuring all joints are properly sealed with vacuum grease.
- Charge the crude **2-Thiopheneethanol** into the round-bottom flask.
- Carefully apply vacuum to the system, reducing the pressure gradually.
- Once the target vacuum is reached (e.g., ~13 mmHg), begin gently heating the flask.
- Collect the fraction that distills at the expected boiling point under the applied pressure (e.g., 108-111 °C at 13 mmHg).[\[3\]](#)
- Discard any initial low-boiling fractions and stop the distillation before higher-boiling impurities distill over.



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